

Personal protective equipment for handling 1-(4-Vinylphenyl)ethanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Vinylphenyl)ethanone

Cat. No.: B083506

[Get Quote](#)

Essential Safety and Handling Guide for 1-(4-Vinylphenyl)ethanone

This guide provides immediate, essential safety and logistical information for handling **1-(4-Vinylphenyl)ethanone** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **1-(4-Vinylphenyl)ethanone**, it is crucial to use appropriate personal protective equipment to prevent exposure. Although some sources do not classify this chemical as hazardous, a conservative approach is recommended due to the lack of comprehensive safety data.

Recommended Personal Protective Equipment:

PPE Category	Specific Recommendations
Eye Protection	Wear chemical safety goggles or a face shield to protect against splashes. [1]
Hand Protection	Wear chemical-resistant gloves. [2] Nitrile gloves are a suitable option, offering protection against a range of chemicals. [1]
Body Protection	A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of potential splashes, chemical-resistant coveralls are recommended. [3]
Respiratory Protection	If working in a poorly ventilated area or if dusts or aerosols are generated, use a NIOSH-approved respirator.

Operational Plan

A systematic approach to handling **1-(4-Vinylphenyl)ethanone** will minimize risks and ensure a safe working environment.

Handling Procedures:

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with skin and eyes.[\[2\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[4\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[5\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)

- Keep away from strong oxidizing agents.[4]

Emergency Procedures

In the event of an emergency, follow these procedures:

Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with plenty of water for at least 15 minutes.[4] Remove contaminated clothing. If irritation persists, seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek medical attention.
Inhalation	Move the person to fresh air.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.
Spill	For minor spills, absorb with an inert material and place in a suitable container for disposal.[4] For major spills, evacuate the area and contact emergency services.[6] Ensure adequate ventilation and eliminate all ignition sources.[5]

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste **1-(4-Vinylphenyl)ethanone** and any contaminated materials in a designated, labeled, and tightly sealed container.

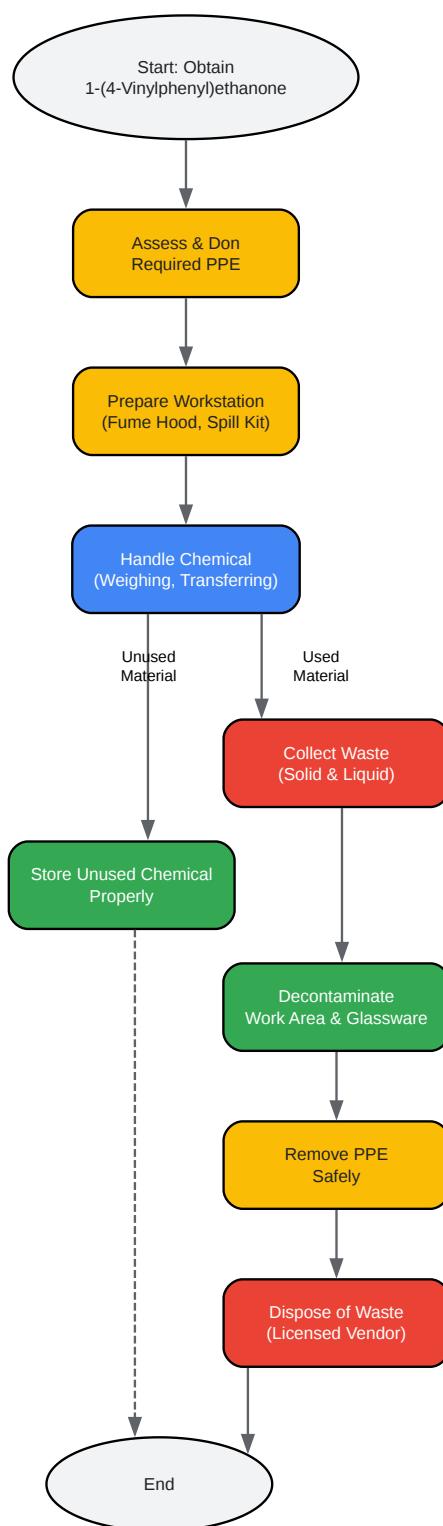
- Disposal Method: Dispose of the chemical waste through a licensed chemical waste disposal company. Do not pour down the drain or dispose of with regular trash.[\[2\]](#)

Physical and Chemical Properties

Property	Value
CAS Number	10537-63-0 [7] [8]
Molecular Formula	C10H10O [7] [8] [9]
Molecular Weight	146.19 g/mol [8]
Melting Point	33 °C [8] to 37 °C [7]
Boiling Point	110 °C at 12 Torr [8]
Density	0.995 ± 0.06 g/cm ³ (Predicted) [8]

Safe Handling Workflow

The following diagram outlines the key steps for the safe handling and disposal of **1-(4-Vinylphenyl)ethanone**.

[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **1-(4-Vinylphenyl)ethanone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hsa.ie [hsa.ie]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 4. fishersci.com [fishersci.com]
- 5. synerzine.com [synerzine.com]
- 6. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. 1-(4-VINYL-PHENYL)-ETHANONE | 10537-63-0 [chemicalbook.com]
- 9. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-(4-Vinylphenyl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b083506#personal-protective-equipment-for-handling-1-4-vinylphenyl-ethanone>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com